

Physical and chemical properties of 1-Hexadecylimidazolidine-2,4-dione

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Compound of Interest

Compound Name: 1-Hexadecylimidazolidine-2,4-dione

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1-Hexadecylimidazolidine-2,4-dione: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Hexadecylimidazolidine-2,4-dione, also known as 1-hexadecylhydantoin, is a heterocyclic organic compound belonging to the imidazolidine-2,4-dione (hydantoin) family. Its structure is characterized by a five-membered ring containing two nitrogen atoms and two carbonyl groups, with a long hexadecyl (C16) alkyl chain attached to one of the nitrogen atoms.^[1] This long alkyl chain imparts significant lipophilicity to the molecule, suggesting potential interactions with biological membranes and lipid bilayers, which may influence its bioavailability and mechanism of action.^[1]

The imidazolidine-2,4-dione core is a well-established pharmacophore found in a variety of biologically active compounds. Derivatives of this scaffold have been investigated for a wide range of therapeutic applications, including as anticonvulsants, antiarrhythmics, and agents for the treatment of diabetes. More recent research has explored their potential as anticancer, antimicrobial, and anti-inflammatory agents. Some derivatives have been shown to act as inhibitors of key enzymes in signaling pathways, such as protein tyrosine phosphatases, highlighting the potential for targeted drug development.

This technical guide provides a comprehensive overview of the known physical and chemical properties of **1-Hexadecylimidazolidine-2,4-dione**, a representative experimental protocol for its synthesis, and a discussion of the potential biological activities of this class of compounds, including a plausible signaling pathway.

Physical and Chemical Properties

The physical and chemical properties of **1-Hexadecylimidazolidine-2,4-dione** are summarized in the tables below. It is important to note that most of the available data are computationally predicted, and experimental values are not widely reported in the literature.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₆ N ₂ O ₂	PubChem
Molecular Weight	324.5 g/mol	PubChem
Physical State	Solid (inferred at 25°C)	-
XLogP3-AA (LogP)	6.9	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	15	PubChem
Exact Mass	324.277678395 Da	PubChem
Monoisotopic Mass	324.277678395 Da	PubChem

Table 2: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	1-hexadecylimidazolidine-2,4-dione	PubChem
CAS Number	1004-97-3	-
Synonyms	1-Hexadecylhydantoin, 1-N-Hexadecyl hydantoin, 1-Cetylhydantoin	PubChem
SMILES	<chem>CCCCCCCCCCCCCN1C(=O)NC1=O</chem>	PubChem
InChI	InChI=1S/C19H36N2O2/c1-2-3-4-5-6-7-8-9-10-11-12-13-14-15-16-21-17-18(22)20-19(21)23/h2-17H2,1H3,(H,20,22,23)	PubChem
InChIKey	DRKXRVWPYXYCMR-UHFFFAOYSA-N	PubChem

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-Hexadecylimidazolidine-2,4-dione** is not readily available in the published literature, a general and representative method can be adapted from the synthesis of other N-alkylated imidazolidine-2,4-diones. The following protocol describes a plausible two-step synthesis starting from glycine and hexadecyl isocyanate.

Representative Synthesis of 1-Hexadecylimidazolidine-2,4-dione

Step 1: Synthesis of N-Hexadecyl-N-carboxyglycine (Intermediate)

- Materials: Glycine, Hexadecyl isocyanate, Sodium hydroxide (NaOH), Dioxane, Water, Hydrochloric acid (HCl).

- Procedure:
 1. Dissolve glycine (1 equivalent) in a 1 M aqueous solution of sodium hydroxide (2 equivalents) with stirring.
 2. To this solution, add a solution of hexadecyl isocyanate (1 equivalent) in dioxane dropwise at room temperature.
 3. Stir the reaction mixture vigorously for 24 hours at room temperature.
 4. After 24 hours, cool the reaction mixture in an ice bath and acidify to pH 2-3 with concentrated hydrochloric acid.
 5. The resulting white precipitate (N-Hexadecyl-N-carboxyglycine) is collected by vacuum filtration, washed with cold water, and dried under vacuum.

Step 2: Cyclization to **1-Hexadecylimidazolidine-2,4-dione**

- Materials: N-Hexadecyl-N-carboxyglycine, Acetic anhydride.
- Procedure:
 1. Suspend the dried N-Hexadecyl-N-carboxyglycine from Step 1 in acetic anhydride.
 2. Heat the mixture to reflux (approximately 140°C) and maintain for 2-3 hours. The solid should dissolve during this time.
 3. After the reaction is complete (monitored by TLC), cool the solution to room temperature.
 4. Pour the cooled solution into ice-water with vigorous stirring to precipitate the product.
 5. Collect the solid product by vacuum filtration, wash thoroughly with water, and then recrystallize from a suitable solvent (e.g., ethanol/water mixture) to yield pure **1-Hexadecylimidazolidine-2,4-dione**.

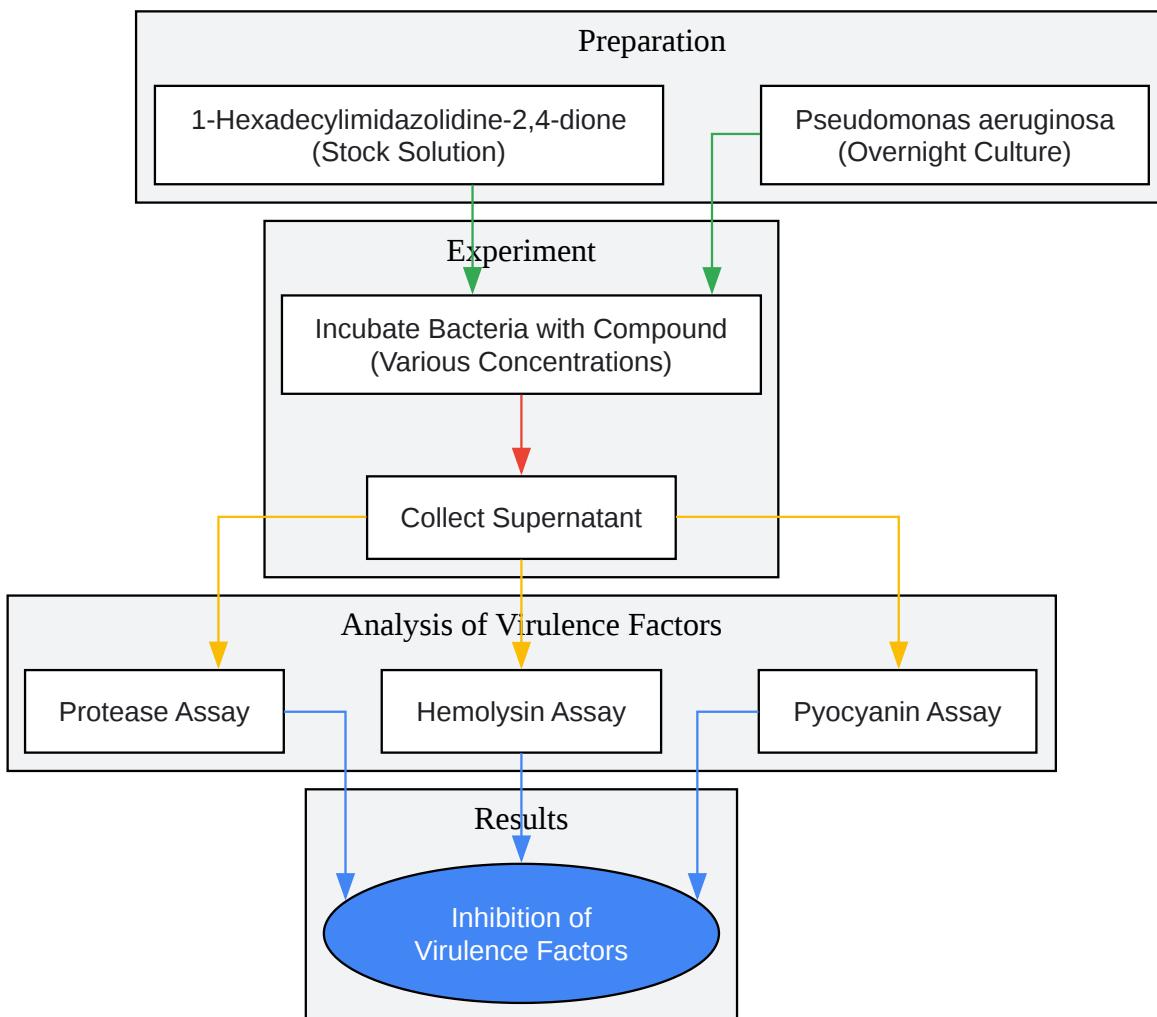
Characterization: The final product should be characterized by standard analytical techniques such as ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry to confirm its identity and purity.

Potential Biological Activity and Signaling Pathways

Derivatives of imidazolidine-2,4-dione have been reported to exhibit a wide range of biological activities. The presence of the long hexadecyl chain in **1-Hexadecylimidazolidine-2,4-dione** suggests that its biological effects could be modulated by its interaction with cellular membranes.

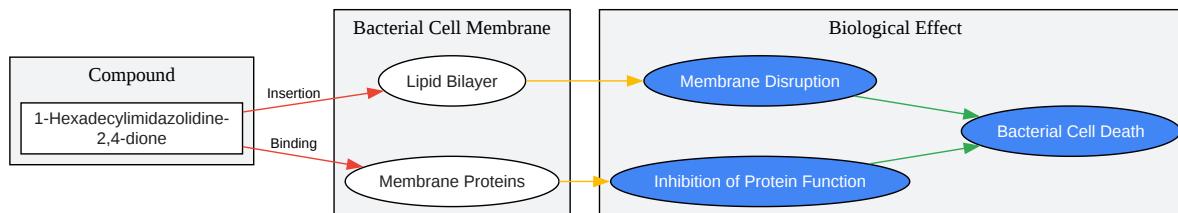
One area of significant interest is the inhibition of bacterial virulence. Some imidazolidine-2,4-dione derivatives have been shown to inhibit the production of virulence factors in pathogenic bacteria such as *Pseudomonas aeruginosa*. This mechanism of action is attractive as it may exert less selective pressure for the development of resistance compared to traditional bactericidal or bacteriostatic antibiotics.

The following diagram illustrates a hypothetical workflow for screening compounds like **1-Hexadecylimidazolidine-2,4-dione** for their ability to inhibit bacterial virulence factor production.

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Workflow for virulence factor inhibition screening.

Given the lipophilic nature of **1-Hexadecylimidazolidine-2,4-dione**, another plausible mechanism of action could involve its insertion into the bacterial cell membrane, thereby disrupting membrane integrity or the function of membrane-associated proteins. The following diagram illustrates this hypothetical mechanism.



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Hypothetical mechanism of membrane interaction.

Conclusion

1-Hexadecylimidazolidine-2,4-dione is a molecule of interest due to the combination of a biologically active hydantoin core and a long lipophilic alkyl chain. While specific experimental data on its physical properties and biological activity are scarce, the available information on related compounds suggests its potential as a subject for further research, particularly in the areas of antimicrobial and anticancer drug discovery. The provided synthetic protocol offers a viable route for its preparation, enabling further investigation into its chemical and biological characteristics. Future studies should focus on obtaining experimental data to validate the predicted properties and to explore the specific mechanisms of action of this and related long-chain N-alkylated imidazolidine-2,4-diones.

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References

- 1. Synthesis of New Imidazolidin-2,4-dione and 2-Thioxo-imidazolidin-4-ones via C-Phenylglycine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]

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